

Application Note: Preparation of Dinosebsodium Analytical Standards

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Compound of Interest		
Compound Name:	Dinoseb-sodium	
Cat. No.:	B15480319	Get Quote

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Abstract

This document provides a detailed protocol for the preparation of **Dinoseb-sodium** analytical standards for research and quality control purposes. Dinoseb is a highly toxic dinitrophenol compound that was formerly used as an herbicide and is now used in industrial processes such as styrene production.[1] Accurate preparation of analytical standards is critical for the precise quantification of Dinoseb in various matrices. This note outlines the necessary safety precautions, materials, step-by-step procedures for creating stock and working standards, and proper storage conditions. Additionally, it includes a summary of the compound's physicochemical properties and its mechanism of action as an uncoupler of oxidative phosphorylation.

CRITICAL SAFETY PRECAUTIONS

WARNING: Dinoseb is a highly hazardous substance. It is fatal if swallowed or in contact with skin, causes serious eye irritation, and may damage fertility or the unborn child.[2] The toxicity of dinoseb can be enhanced by high ambient temperatures and physical activity.[3]

Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., PVC), a
lab coat, and safety glasses with side shields or chemical goggles.[4] All handling of solid
Dinoseb or its concentrated solutions should be performed inside a certified chemical fume
hood to avoid inhalation.[4]



- Handling: Avoid all personal contact, including inhalation and skin/eye contact.[4] Do not eat, drink, or smoke when using this product.[2][5]
- Spills: In case of a spill, clear the area and wear appropriate PPE. Use dry clean-up procedures and avoid generating dust. Moisten spilled solids with water to prevent dusting before sweeping into a sealed container for hazardous waste disposal.[4][5]
- First Aid:
 - Skin Contact: Immediately remove all contaminated clothing. Gently wash the affected area with plenty of soap and water. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with lukewarm water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][3]
 - Ingestion: Immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.[2][6]
 - Inhalation: Move the victim to fresh air and keep them at rest. Seek immediate medical attention.[3][6]
- Disposal: All waste must be handled as hazardous waste in accordance with local, state, and federal regulations.[4]

Physicochemical Data

The following table summarizes the key physicochemical properties of Dinoseb and its sodium salt.



Property	Dinoseb	Dinoseb-sodium
IUPAC Name	2-butan-2-yl-4,6- dinitrophenol[7]	sodium;2-butan-2-yl-4,6- dinitrophenolate[8]
CAS Number	88-85-7[7]	35040-03-0[8]
Molecular Formula	C10H12N2O5[7]	C10H11N2NaO5[8]
Molecular Weight	240.21 g/mol [7][9]	262.19 g/mol [8]
Appearance	Orange-brown solid or viscous liquid[7]	Data not available
Water Solubility	0.052 g/L (52 mg/L) at 25 °C (very poor)[7][10]	Expected to be higher than Dinoseb
Melting Point	38-42 °C[10]	Data not available

Experimental Workflow for Standard Preparation

The following diagram outlines the general workflow for preparing analytical standards from a certified reference material.



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Caption: Workflow for preparing analytical standards.



Protocol: Preparation of Dinoseb-sodium Standards

This protocol describes the preparation of a 1000 mg/L primary stock solution and a 10 mg/L working standard. All glassware must be Class A volumetric.

5.1 Materials and Equipment

- Dinoseb-sodium certified reference material (CRM)
- · HPLC-grade Methanol or Acetonitrile
- Analytical balance (4-decimal place)
- 10 mL and 100 mL Class A volumetric flasks
- 1 mL Class A volumetric pipette
- Pipette bulb or controller
- Glass funnels
- Beakers
- Ultrasonic bath
- Amber glass vials with PTFE-lined caps for storage
- 5.2 Preparation of 1000 mg/L Stock Standard Solution
- Tare Balance: Place a clean, dry weighing boat on the analytical balance and tare it.
- Weigh CRM: Working inside a chemical fume hood, carefully weigh approximately 10.5 mg
 of **Dinoseb-sodium** CRM. (Note: The sodium salt's molecular weight is higher than the
 parent acid. An exact mass is not required, as the final concentration will be calculated from
 the actual mass weighed). Record the exact mass to four decimal places.
- Transfer: Quantitatively transfer the weighed CRM to a 10 mL Class A volumetric flask using a powder funnel. Rinse the weighing boat and funnel with small aliquots of methanol,



collecting the rinsate in the flask to ensure a complete transfer.

- Dissolve: Add approximately 7 mL of methanol to the flask. Cap and swirl gently to dissolve the solid. If necessary, place the flask in an ultrasonic bath for 2-5 minutes to ensure complete dissolution.
- Dilute to Volume: Allow the solution to return to room temperature. Carefully add methanol dropwise until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
- Homogenize: Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Calculate Concentration: Calculate the precise concentration of the stock solution using the following formula:

Concentration (mg/L) = (Mass of **Dinoseb-sodium** in mg) / (Volume of flask in L) * (MW of Dinoseb / MW of **Dinoseb-sodium**)

Correction Factor = 240.21 / 262.19 = 0.916

Example: (10.5 mg / 0.010 L) * 0.916 = 961.8 mg/L (as Dinoseb)

- Label and Store: Transfer the solution to a clearly labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and preparer's initials.
 Store in a refrigerator at 2-8 °C.[9]
- 5.3 Preparation of 10 mg/L Working Standard Solution
- Pipette Stock Solution: Using a 1 mL Class A volumetric pipette, transfer 1.00 mL of the primary stock solution into a 100 mL Class A volumetric flask.
- Dilute to Volume: Add methanol to the flask until the bottom of the meniscus aligns with the calibration mark.
- Homogenize: Cap the flask and invert 15-20 times to mix thoroughly.



 Calculate Concentration: Calculate the exact concentration based on the primary stock solution's concentration.

Example: (961.8 mg/L * 1.00 mL) / 100.0 mL = 9.62 mg/L

• Label and Store: Transfer to a labeled amber vial and store at 2-8 °C. It is recommended to prepare fresh working standards from the stock solution as needed, typically daily or weekly.

Storage and Stability

- Stock Solution: When stored properly in an amber vial at 2-8°C, the stock solution is stable for several months. Commercial standards have a minimum shelf life of 2 years.[7] However, it is best practice to monitor for any signs of precipitation or discoloration.
- Working Standards: Dilute working standards are less stable and should be prepared fresh from the stock solution to ensure accuracy.

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

Dinoseb exerts its toxicity by interfering with cellular energy production in the mitochondria.[11] It acts as an uncoupler of oxidative phosphorylation by transporting protons across the inner mitochondrial membrane, dissipating the critical proton gradient required by ATP synthase to produce ATP.[12] This uncoupling leads to a rapid depletion of cellular energy and ultimately cell death.[12]

Caption: Dinoseb uncouples oxidative phosphorylation.

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